

# An In-depth Technical Guide to 4-(4-Fluorophenyl)-3-fluorophenol

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## Compound of Interest

Compound Name: 4-(4-Fluorophenyl)-3-fluorophenol

Cat. No.: B1440373

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## Authored by a Senior Application Scientist

This guide provides a comprehensive overview of **4-(4-Fluorophenyl)-3-fluorophenol**, a key intermediate in the synthesis of advanced materials and active pharmaceutical ingredients (APIs). This document delves into its chemical identity, synthesis, physical and chemical properties, and safety and handling protocols, offering a foundational resource for its application in research and development.

## Core Chemical Identity and Descriptors

**4-(4-Fluorophenyl)-3-fluorophenol** is a fluorinated biphenyl derivative. The strategic placement of fluorine atoms on the biphenyl scaffold significantly influences the molecule's electronic properties, lipophilicity, and metabolic stability, making it a valuable building block in medicinal chemistry and materials science.

## Identifiers

Identifier	Value
CAS Number	349665-92-5[1][2]
Molecular Formula	C <sub>12</sub> H <sub>8</sub> F <sub>2</sub> O
Molecular Weight	206.19 g/mol
IUPAC Name	4-(4-Fluorophenyl)-3-fluorophenol
Synonyms	2,4'-Difluoro[1,1'-biphenyl]-4-ol

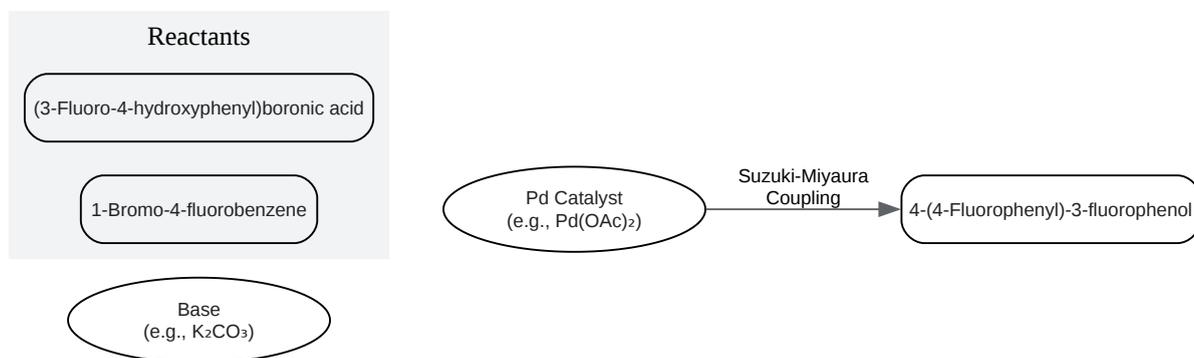
## Chemical Structure

Caption: Chemical structure of **4-(4-Fluorophenyl)-3-fluorophenol**.

## Synthesis and Purification

The synthesis of **4-(4-Fluorophenyl)-3-fluorophenol** is most effectively achieved through a Suzuki-Miyaura cross-coupling reaction. This palladium-catalyzed reaction forms a carbon-carbon bond between an organoboron compound and an organohalide, offering high yields and functional group tolerance.[3]

## Synthetic Pathway



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Caption: Suzuki-Miyaura coupling for the synthesis of **4-(4-Fluorophenyl)-3-fluorophenol**.

## Experimental Protocol: Suzuki-Miyaura Coupling

This protocol provides a general framework for the synthesis. Optimization of reaction conditions may be necessary depending on the specific catalyst, base, and solvent system employed.

Materials:

- (3-Fluoro-4-hydroxyphenyl)boronic acid
- 1-Bromo-4-fluorobenzene
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ )[2]
- Potassium carbonate ( $\text{K}_2\text{CO}_3$ )
- Solvent (e.g., a mixture of toluene, ethanol, and water)
- Inert gas (Nitrogen or Argon)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and reflux condenser, combine (3-fluoro-4-hydroxyphenyl)boronic acid (1.2 equivalents) and 1-bromo-4-fluorobenzene (1.0 equivalent).
- **Catalyst and Base Addition:** Add the palladium catalyst (e.g., 0.5 mol%  $\text{Pd}(\text{OAc})_2$ ) and the base (e.g., 2.0 equivalents of  $\text{K}_2\text{CO}_3$ ).[2]
- **Solvent Addition and Degassing:** Add the degassed solvent system. Purge the flask with an inert gas for 10-15 minutes to remove oxygen, which can deactivate the palladium catalyst.
- **Reaction:** Heat the mixture to reflux (typically 80-110 °C) with vigorous stirring. Monitor the reaction's progress using an appropriate analytical technique such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).[4]

- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Dilute with water and extract the product with an organic solvent (e.g., ethyl acetate).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by flash column chromatography on silica gel to yield pure **4-(4-Fluorophenyl)-3-fluorophenol**.<sup>[4]</sup>

## Applications in Research and Development

The unique structural features of **4-(4-Fluorophenyl)-3-fluorophenol** make it a valuable precursor in several fields:

- **Active Pharmaceutical Ingredients (APIs):** The fluorinated biphenyl scaffold is a common motif in modern pharmaceuticals. Fluorine substitution can enhance metabolic stability, improve binding affinity to target proteins, and increase membrane permeability. This compound serves as a key intermediate in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) and other bioactive molecules.<sup>[5]</sup>
- **Materials Science:** The rigid biphenyl structure is advantageous in the development of liquid crystals and other advanced organic materials.<sup>[5]</sup>
- **Agrochemicals:** Similar to its role in pharmaceuticals, this compound can be a building block for novel pesticides and herbicides where the fluorine atoms contribute to the desired biological activity and stability.<sup>[5]</sup>

## Safety, Handling, and Storage

Proper handling and storage are crucial when working with **4-(4-Fluorophenyl)-3-fluorophenol** to ensure personnel safety and maintain the compound's integrity.

## Hazard Identification

Based on available safety data sheets, this compound is classified with the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Recommended Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.[6]
- Wear appropriate personal protective equipment (PPE), including safety goggles with side-shields, chemical-resistant gloves, and a lab coat.[6]
- Avoid direct contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water.
- Do not eat, drink, or smoke in the laboratory.[7]
- Wash hands thoroughly after handling.[7]

## Storage Recommendations

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[8]
- Keep away from incompatible materials such as strong oxidizing agents.
- Segregate from other chemicals by hazard class.[7]

## Conclusion

**4-(4-Fluorophenyl)-3-fluorophenol** is a versatile and valuable chemical intermediate with significant potential in drug discovery and materials science. Its synthesis via the robust Suzuki-Miyaura coupling allows for its efficient production. A thorough understanding of its chemical properties, coupled with strict adherence to safety and handling protocols, is essential for its effective and safe utilization in research and development endeavors.

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